

# Application Notes and Protocols: Tributyltin Oxide (TBTO) in Marine Antifouling Coatings

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## Compound of Interest

Compound Name: *bis(Tributyltin)oxide*

Cat. No.: B142050

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A Historical and Technical Overview for Researchers, Scientists, and Drug Development Professionals

Tributyltin oxide (TBTO) is an organotin compound that was extensively used as a biocide in marine antifouling paints from the 1960s until its global ban by the International Maritime Organization (IMO) in 2008.<sup>[1][2][3]</sup> Its unparalleled efficacy in preventing the settlement and growth of a wide range of marine organisms made it a popular choice for protecting ship hulls, thereby improving fuel efficiency and reducing operational costs.<sup>[2]</sup> However, the severe ecotoxicological effects of TBTO on non-target marine life led to its eventual prohibition.<sup>[2][4]</sup>

These application notes provide a comprehensive overview of the historical application of TBTO in marine antifouling coatings, its mechanism of action, formulation considerations, and the experimental protocols used to evaluate its performance. This information is intended for research and development professionals seeking to understand the properties of this potent biocide, for example, in the context of developing new, environmentally benign antifouling technologies.

## Mechanism of Action

TBTO functions as a broad-spectrum biocide, exhibiting high toxicity to a wide variety of marine fouling organisms, including algae, barnacles, mollusks, and tubeworms.<sup>[1][4]</sup> The primary mechanism of its antifouling activity is the slow leaching of the TBTO molecules from the paint matrix into the surrounding seawater.<sup>[2]</sup> Upon contact, TBTO disrupts fundamental biological processes in marine organisms. It is known to interfere with energy metabolism by inhibiting

ATP synthesis and also acts as an endocrine disruptor, causing severe developmental and reproductive abnormalities, most notably imposex (the imposition of male sexual characteristics on female gastropods).[\[2\]](#)

The effectiveness of TBTO-based coatings was such that they could prevent fouling for extended periods, often up to five years.[\[3\]](#)

Caption: Mechanism of TBTO's antifouling action and environmental impact.

## Formulation of TBTO-Based Antifouling Coatings

TBTO is a clear, colorless liquid that is readily soluble in many common paint solvents. This property allowed for its incorporation into a variety of paint formulations.[\[5\]](#) Early formulations were often "free-association" paints, where the biocide would leach freely and relatively uncontrollably into the seawater.

A significant advancement in TBTO-based coatings was the development of self-polishing copolymer (SPC) paints.[\[6\]](#)[\[7\]](#) In these formulations, the TBTO was chemically bound to an acrylic polymer backbone. In seawater, the polymer would slowly hydrolyze, releasing the TBTO at a controlled rate and simultaneously creating a smooth, fresh surface that further inhibited fouling.[\[6\]](#) This controlled release mechanism extended the effective lifespan of the coating.

The choice of resin was critical for controlling the leaching rate. For instance, studies showed that a paint composition with limed rosin provided the critical leaching rate for TBTO.[\[5\]](#)

## Quantitative Data

The following tables summarize key quantitative data related to the performance of TBTO-based antifouling coatings.

Table 1: Leaching Rates of TBTO from Antifouling Coatings

Parameter	Value	Conditions	Reference(s)
Critical Leaching Rate for Antifouling Efficacy	1 µg Sn/cm <sup>2</sup> /day	-	[5]
Steady-State Leaching Rate (Experimental)	1-3 µg/cm <sup>2</sup> /day	ASTM/EPA method	[8]
Average Leaching Rate over 12 months	1.54 µg Sn/cm <sup>2</sup> /day	Natural seawater	[5]

Table 2: Efficacy of TBTO Against Marine Fouling Organisms

Due to the historical nature of TBTO research and its subsequent ban, comprehensive, standardized quantitative efficacy data against a wide range of specific organisms is not readily available in recent literature. However, it is widely reported to be highly effective against a broad spectrum of fouling organisms.

Organism Type	Efficacy	Notes	Reference(s)
Barnacles	High	Prevents settlement and growth.	[4]
Algae	High	Broad-spectrum algicide.	[4]
Mussels and other Mollusks	High	Highly toxic, prevents attachment.	[4]
Tubeworms	High	Effective against settlement.	[1]

## Experimental Protocols

The evaluation of antifouling coatings involves a combination of laboratory and field-based testing. The following protocols are based on established standards that were used to assess the performance of TBTO-based paints and are still relevant for the evaluation of new antifouling technologies.

## Protocol 1: Determination of Biocide Release Rate (Leaching Rate)

This protocol is adapted from the principles outlined in ASTM D6442: Standard Test Method for Determination of Copper Release Rate From Antifouling Coatings in Substitute Ocean Water. [9][10][11][12] While the standard is specific to copper, the methodology can be adapted for TBTO analysis.

**Objective:** To determine the rate at which TBTO leaches from a coated surface into seawater under controlled laboratory conditions.

**Materials:**

- Cylindrical test specimens
- Antifouling paint containing TBTO
- Substitute ocean water (e.g., prepared according to ASTM D1141)
- Release rate measuring container (e.g., 2 L polycarbonate container)
- Rotating apparatus (60 rpm)
- Holding tank with circulating synthetic seawater
- Gas chromatograph with an appropriate detector (e.g., ECD or FPD) for TBTO analysis

**Procedure:**

- Preparation of Test Specimens:
  - Apply the TBTO-based antifouling paint to cylindrical test specimens according to the manufacturer's instructions.
  - Ensure a uniform coating thickness.
  - Allow the paint to cure completely as specified.

- Conditioning of Coated Specimens:
  - Place the coated specimens in a holding tank containing circulating substitute ocean water. This initial conditioning period allows for the initial high release of biocide to stabilize.
- Leaching Rate Measurement:
  - At specified time intervals (e.g., daily for the first week, then weekly), transfer a test specimen to a release rate measuring container filled with a known volume (e.g., 1500 mL) of fresh substitute ocean water.
  - Rotate the specimen at a constant speed (e.g., 60 rpm) for a defined period (e.g., 1 hour).
  - After the rotation period, remove the specimen and return it to the holding tank.
- Sample Analysis:
  - Take a water sample from the measuring container for TBTO analysis.
  - Analyze the concentration of TBTO in the water sample using an appropriate analytical method, such as gas chromatography.[\[8\]](#)
- Calculation of Leaching Rate:
  - Calculate the leaching rate (R) in  $\mu\text{g}/\text{cm}^2/\text{day}$  using the following formula:  $R = (C \times V) / (T \times A)$  Where:
    - C = concentration of TBTO in the water ( $\mu\text{g}/\text{L}$ )
    - V = volume of water in the container (L)
    - T = duration of rotation (days)
    - A = surface area of the coated specimen ( $\text{cm}^2$ )

## Protocol 2: Antifouling Efficacy Testing - Static Panel Immersion (Raft Test)

This protocol is based on ASTM D3623: Standard Test Method for Testing Antifouling Panels in Shallow Submergence.[13][14][15]

**Objective:** To evaluate the antifouling performance of a TBTO-based coating in a natural marine environment.

### Materials:

- Test panels (e.g., steel, fiberglass, or wood)
- Antifouling paint containing TBTO
- Control panels (uncoated or coated with a standard reference paint)
- Exposure rack
- Floating raft

### Procedure:

- Preparation of Test Panels:
  - Prepare the test panels by applying the TBTO-based antifouling paint according to the manufacturer's specifications.
  - Prepare control panels for comparison.
- Panel Exposure:
  - Mount the test and control panels on an exposure rack. Ensure panels are electrically isolated from each other to prevent galvanic corrosion.
  - Submerge the rack from a floating raft in a marine environment with known fouling pressure. Panels should be positioned at a depth that ensures continuous immersion.

- Fouling Assessment:
  - Periodically (e.g., monthly), remove the panels from the water for inspection.
  - Visually assess and rate the extent of fouling on each panel. The assessment should quantify the percentage of the surface covered by different types of fouling organisms (e.g., slime, algae, barnacles, tubeworms). A fouling resistance rating can be assigned based on a predefined scale.
  - Document the findings with high-resolution photographs.
- Data Analysis:
  - Compare the fouling ratings of the TBTO-coated panels to the control panels over time.
  - Evaluate the effectiveness of the coating in preventing the settlement and growth of various fouling organisms.

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